

A Comparative Guide to Inter-laboratory Analytical Methods for Carbophenothion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbophenothion

Cat. No.: B1668428

[Get Quote](#)

This guide provides a detailed comparison of analytical methodologies for the determination of **Carbophenothion**, an organophosphate insecticide and acaricide. The information is intended for researchers, scientists, and drug development professionals, offering insights into method performance and application based on available validation data from various studies. While a direct, single inter-laboratory comparison study for **Carbophenothion** was not identified, this guide synthesizes performance data from multiple validated methods to facilitate a comparative assessment.

Data Presentation: Performance of Analytical Methods for Carbophenothion

The following table summarizes the performance characteristics of common analytical methods used for the determination of **Carbophenothion** residues in various food matrices. The data is compiled from several independent method validation studies.

Method	Matrix	Fortification Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) (mg/kg)	Reference
GC-MS/MS	Cucumber	0.01	70-120% (range for 308 pesticides)	< 20%	0.01	[1]
0.02	70-120% (range for 308 pesticides)	Not specified	[1]			
GC-MS/MS	Fresh Pepper	0.01	70-120% (range for 200 pesticides)	< 20%	Not specified	[2]
0.05	70-120% (range for 200 pesticides)	< 20%	[2]			
0.1	70-120% (range for 200 pesticides)	< 20%	[2]			
GC-MS/MS	Fish (Labeo rohita)	0.01	70.33-106.06% (range for OCs and OPs)	< 20%	Not specified	[3]

0.05	70.33-106.06% (range for OCs and OPs)	< 20%	[3]			
0.1	70.33-106.06% (range for OCs and OPs)	< 20%	[3]			
LC-MS/MS	Cucumber	0.01	70-120% (range for 513 pesticides)	< 20%	0.01	[1]
0.02	70-120% (range for 513 pesticides)	Not specified	[1]			
0.05	70-120% (range for 513 pesticides)	Not specified	[1]			
LC-MS/MS	Olive Oil	0.05	70-120% (range for 127 pesticides)	< 20%	0.05	[4]
0.50	70-120% (range for 127 pesticides)	< 20%	[4]			
LC-MS/MS	Rice	0.02 - 1.0 (µg/g)	Not specified	Not specified	0.02 (µg/g)	[5]

Note: The data presented is part of larger multi-residue analysis studies. The performance characteristics shown are for the overall methods and not exclusively for **Carbophenothion**, but are indicative of the method's performance for this analyte. According to SANTE guidelines, mean recoveries for pesticides should ideally fall within the 70-120% range with an RSD of $\leq 20\%$.^[6]

Experimental Protocols

Detailed methodologies for the most common analytical techniques for **Carbophenothion** residue analysis are provided below. These protocols are based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by chromatographic analysis.

This protocol is a generalized version applicable to various fruit and vegetable matrices.

- Homogenization: Weigh 10-15 g of a homogenized sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - For acidic matrices, a buffering agent may be added.
 - Shake the tube vigorously for 1 minute.
- Partitioning:
 - Add magnesium sulfate (e.g., 4 g) to remove water and sodium chloride (e.g., 1 g) to induce phase separation.
 - Shake the tube vigorously for 1 minute.
 - Centrifuge the tube at ≥ 3000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer to a 2 mL or 15 mL tube containing a mixture of primary secondary amine (PSA) sorbent (to remove polar matrix components)

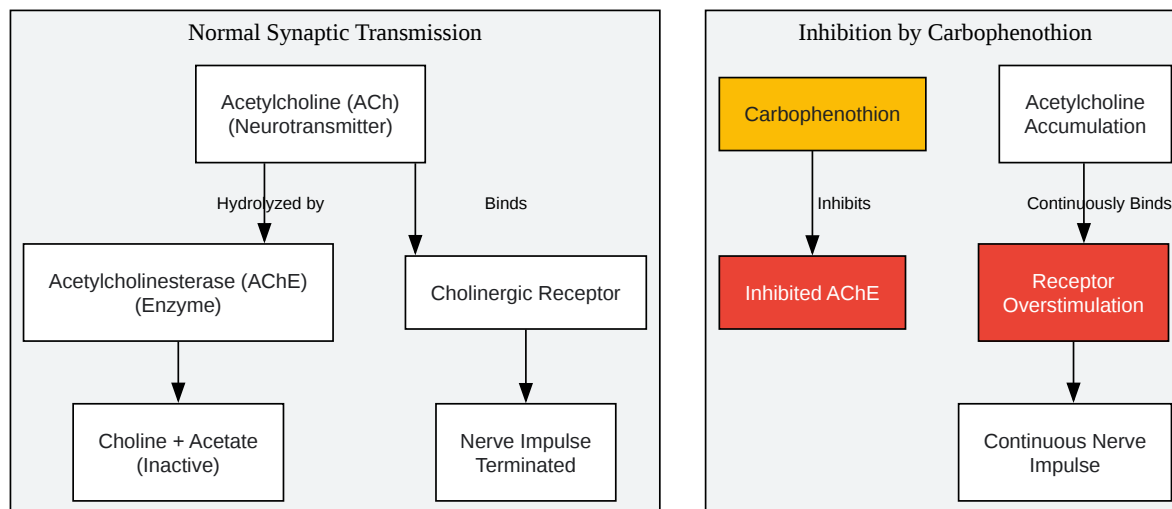
and anhydrous magnesium sulfate. C18 sorbent may also be used depending on the matrix.

- Vortex the tube for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned extract and transfer it to a vial for analysis.
 - The extract may be evaporated and reconstituted in a suitable solvent for the chromatographic system.
 - An internal standard may be added before injection.
- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5ms, HP-5ms), is commonly used.
 - Injection: Splitless injection mode is typical for trace analysis.
 - Carrier Gas: Helium at a constant flow rate.
 - Temperature Program: An optimized temperature gradient is used to separate the analytes. A typical program might start at a low temperature (e.g., 70°C), ramp up to a high temperature (e.g., 300°C), and hold for a few minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-to-product ion transitions for **Carbophenothion** are monitored.
 - Ion Source Temperature: Typically around 230-280°C.
 - Transfer Line Temperature: Typically around 280-300°C.

- Liquid Chromatograph (LC) Conditions:
 - Column: A reverse-phase C18 column is most commonly used.
 - Mobile Phase: A gradient elution using a mixture of water (often with a modifier like formic acid or ammonium formate) and an organic solvent like methanol or acetonitrile.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
 - Column Temperature: Maintained at a constant temperature, for example, 40°C.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally used for organophosphates.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor and product ion transitions for **Carbophenothion**.
 - Source Parameters: Desolvation temperature, gas flows, and capillary voltage are optimized for maximum signal intensity.

Mandatory Visualization

Carbophenothion, like other organophosphate pesticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).^{[7][8][9]} AChE is crucial for the proper functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh).^{[9][10][11]} By inhibiting AChE, **Carbophenothion** causes an accumulation of ACh in the synaptic cleft, leading to overstimulation of cholinergic receptors and disruption of nerve impulse transmission.^{[9][11]}



[Click to download full resolution via product page](#)

Caption: Mechanism of acetylcholinesterase (AChE) inhibition by **Carbophenothion**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. shimadzu.nl [shimadzu.nl]
- 2. curreweb.com [curreweb.com]
- 3. chemijournal.com [chemijournal.com]
- 4. eurl-pesticides.eu [eurl-pesticides.eu]

- 5. Method Development for Simultaneous Determination of 41 Pesticides in Rice Using LC-MS/MS Technique and Its Application for the Analysis of 60 Rice Samples Collected from Tehran Market - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Carbophenothion - Wikipedia [en.wikipedia.org]
- 8. Carbophenothion | C₁₁H₁₆ClO₂PS₃ | CID 13081 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. The Targeted Pesticides as Acetylcholinesterase Inhibitors: Comprehensive Cross-Organism Molecular Modelling Studies Performed to Anticipate the Pharmacology of Harmfulness to Humans In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to Inter-laboratory Analytical Methods for Carbophenothion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668428#inter-laboratory-comparison-of-carbophenothion-analytical-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com